

Synthesis and Characterization of 13-cis-Retinyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: 13-cis-Retinyl acetate

CAS No.: 34356-31-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **13-cis-retinyl acetate**, an isomer of vitamin A acetate. This document details the chemical synthesis, purification, and in-depth characterization of the molecule, along with its biological relevance in the broader context of retinoid metabolism and signaling.

Introduction

13-cis-Retinyl acetate is the acetate ester of 13-cis-retinol. As a member of the retinoid family, it is structurally related to vitamin A and its biologically active metabolites, such as all-trans-retinoic acid and 13-cis-retinoic acid (isotretinoin). Retinyl esters, including the 13-cis isomer, are primarily considered storage forms of vitamin A within the body.[1][2] Their biological activity is typically exerted after enzymatic hydrolysis to the corresponding retinol, followed by oxidation to the biologically active retinoic acid.[2] Understanding the synthesis and characterization of specific isomers like **13-cis-retinyl acetate** is crucial for research into retinoid metabolism, drug delivery, and the development of novel therapeutic agents.

Chemical Synthesis

The synthesis of **13-cis-retinyl acetate** is generally achieved through a two-step process: the synthesis of the precursor, 13-cis-retinol, followed by its esterification.

Synthesis of 13-cis-Retinol

The synthesis of 13-cis-retinol can be accomplished through various established methods in retinoid chemistry, often starting from β -ionone. One common approach involves the stereoselective reduction of a corresponding 13-cis-retinoid precursor. A highly stereoselective method utilizes a low-valent titanium-induced reductive elimination, which has been successfully applied to the synthesis of both 13-cis-retinol and 13-cis-retinoic acid.

Esterification of 13-cis-Retinol

The final step in the synthesis of **13-cis-retinyl acetate** is the esterification of 13-cis-retinol. A common and effective method involves the reaction of the retinol with acetic anhydride in the presence of a base, such as triethylamine or pyridine, to catalyze the reaction and neutralize the acetic acid byproduct.[\[3\]](#)

Experimental Protocol: Esterification of 13-cis-Retinol

- **Dissolution:** Dissolve 13-cis-retinol in a suitable anhydrous solvent, such as triethylamine, under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[\[3\]](#)
- **Acylation:** While stirring the solution, add a solution of acetic anhydride in the same solvent dropwise. The reaction is typically carried out at reduced temperatures (e.g., in a dry-ice/acetone bath) to control its exothermicity.[\[3\]](#)
- **Reaction:** Allow the reaction to proceed for several hours, often overnight in a refrigerator, to ensure complete esterification.[\[3\]](#)
- **Work-up:** Quench the reaction by adding water. Extract the **13-cis-retinyl acetate** into an organic solvent like hexanes. Wash the organic layer with water to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., anhydrous magnesium sulfate), filter, and concentrate the solvent using a rotary evaporator.

to yield the crude **13-cis-retinyl acetate**.

Purification

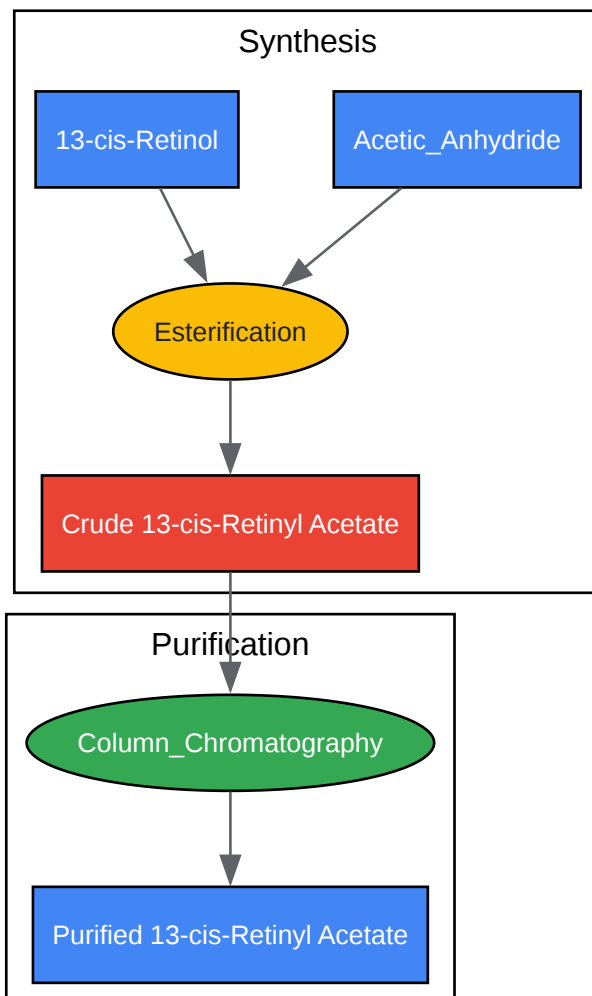
Purification of the crude **13-cis-retinyl acetate** is essential to remove any unreacted starting materials, byproducts, and isomeric impurities. Column chromatography is a widely used technique for this purpose.

Experimental Protocol: Purification by Column Chromatography

- **Stationary Phase:** Prepare a column with a suitable adsorbent, such as silica gel or alumina. Deactivation of the adsorbent with a small percentage of water (e.g., 4-8% water-deactivated alumina) can be beneficial for separating sensitive retinoids.[\[3\]](#)
- **Mobile Phase:** Elute the crude product using a non-polar solvent system, such as a gradient of diethyl ether in hexanes.[\[3\]](#)
- **Fraction Collection and Analysis:** Collect fractions and monitor the separation using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify the fractions containing the pure **13-cis-retinyl acetate**.
- **Solvent Removal:** Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **13-cis-retinyl acetate**.

The synthesis and purification workflow is illustrated in the following diagram:

Synthesis and Purification Workflow of 13-cis-Retinyl Acetate

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Synthesis and Purification Workflow

Characterization

A thorough characterization of the synthesized **13-cis-retinyl acetate** is imperative to confirm its identity, purity, and isomeric configuration. The primary techniques employed for this purpose are High-Performance Liquid Chromatography (HPLC), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful tool for assessing the purity of **13-cis-retinyl acetate** and for separating it from other isomers. Both normal-phase and reversed-phase chromatography can be utilized.

Experimental Protocol: HPLC Analysis

- System: A standard HPLC system equipped with a UV detector is suitable.
- Column:
 - Normal-Phase: A silica or amino-bonded column (e.g., Zorbax SIL, 4.6 x 250 mm, 5 μ m).
 - Reversed-Phase: A C18 column (e.g., 4.6 mm I.D., 15 cm, 5 μ m).
- Mobile Phase:
 - Normal-Phase: An isocratic or gradient system of a polar modifier in a non-polar solvent, such as isopropanol in hexane.
 - Reversed-Phase: A mixture of methanol and a buffered aqueous solution (e.g., 85% methanol and 15% 0.01 M sodium acetate buffer, pH 5.2).^[2]
- Detection: UV detection at the λ_{max} of the retinoid, typically around 325-354 nm.

Technique	Column	Mobile Phase	Analyte	Retention Time (min)	Reference
Reversed-Phase HPLC	C18 (5 μ m, 4.6 x 150 mm)	85% Methanol / 15% 0.01M NaOAc pH 5.2	Retinyl Acetate (isomer not specified)	25.5	[2]
Normal-Phase HPLC	Zorbax SIL (5 μ m, 4.6 x 250 mm)	0.4% 2-propanol/hexane	Retinyl Acetate (isomer not specified)	3.6	[4]
Normal-Phase HPLC	Zorbax SIL (5 μ m, 4.6 x 250 mm)	0.4% 2-propanol/hexane	13-cis-Retinol	20.9	[4]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to confirm the presence of the conjugated polyene system characteristic of retinoids and to determine the concentration of the purified compound. 13-cis-retinoids typically exhibit a maximum absorbance (λ_{max}) in the range of 325-354 nm in ethanol.

Compound	Solvent	λ_{max} (nm)	Reference
All-trans-Retinol	Ethanol	325	
13-cis-Retinoic Acid	Ethanol	354	[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive method for elucidating the chemical structure and confirming the isomeric configuration of **13-cis-retinyl acetate**. Both ^1H and ^{13}C NMR are essential for a complete characterization. The chemical shifts are sensitive to the cis/trans geometry of the double bonds in the polyene chain.

While a complete, publicly available ^1H and ^{13}C NMR dataset for **13-cis-retinyl acetate** is not readily found, extensive NMR studies on various retinoid isomers have been published. The ^{13}C NMR chemical shifts for a range of cis/trans isomeric vitamin A derivatives have been reported by G. Englert in Helvetica Chimica Acta.[6] This work serves as a key reference for the assignment of carbon signals in retinoids. The data for all-trans-retinyl acetate is provided below for comparison.

Compound	Nucleus	Solvent	Key Chemical Shifts (δ , ppm) - Representative	Reference
All-trans-Retinyl Acetate	^{13}C	CDCl_3	170.66 (C=O), 139.02, 137.95, 137.66, 136.46, 135.89, 130.22, 129.26, 127.00, 125.82, 124.60 (olefinic C), 61.27 (OCH_2), 39.78, 34.30, 33.10, 29.00, 21.67, 20.88, 19.35, 12.73 (aliphatic C)	[7]
13-cis-Retinyl Acetate	^{13}C	CDCl_3	Data reported in Englert, G. (1975). <i>Helv. Chim. Acta</i> 58, 2367–2390.	[6]

Biological Context and Signaling Pathway

Retinyl esters, such as **13-cis-retinyl acetate**, are considered biologically inactive storage forms of vitamin A.[1][2] Their physiological effects are manifested after a series of metabolic transformations.

Metabolic Activation Pathway

- **Hydrolysis:** **13-cis-Retinyl acetate** is first hydrolyzed by retinyl ester hydrolases (REHs) to release 13-cis-retinol.[\[1\]](#)[\[8\]](#)
- **Oxidation:** 13-cis-retinol can then be oxidized to 13-cis-retinal and subsequently to 13-cis-retinoic acid.[\[5\]](#)
- **Isomerization:** Importantly, 13-cis-retinoic acid can undergo intracellular isomerization to the more transcriptionally active all-trans-retinoic acid.[\[9\]](#)

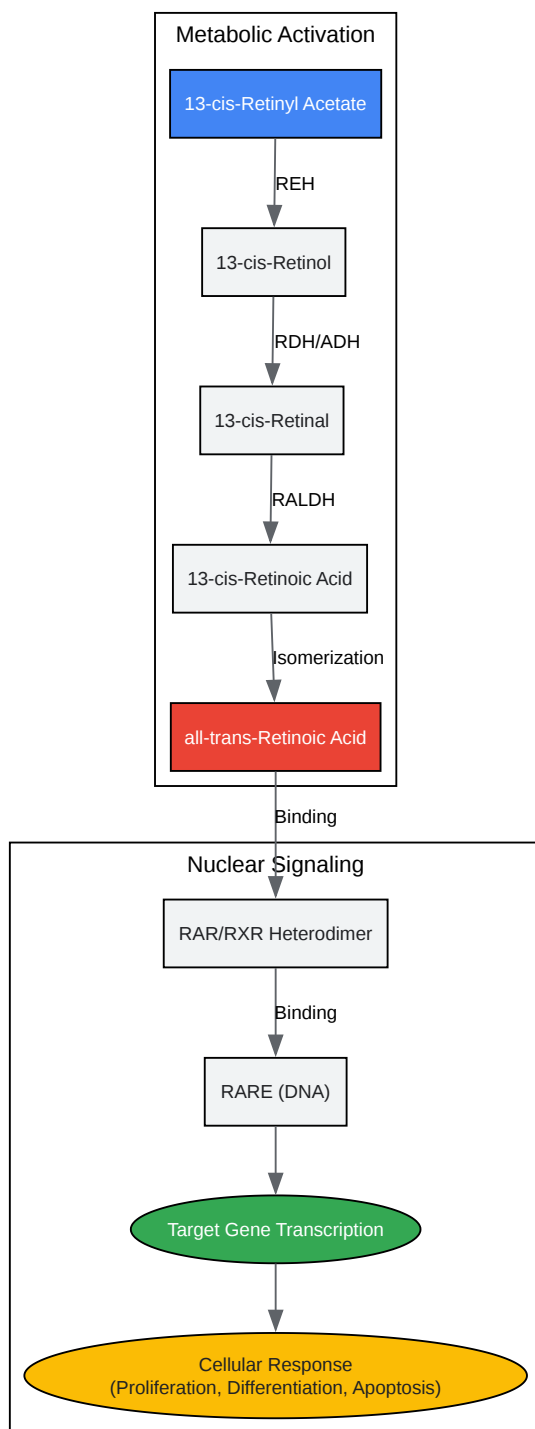
The biologically active all-trans-retinoic acid then acts as a ligand for nuclear receptors.

Retinoid Signaling Pathway

- **Nuclear Receptor Binding:** All-trans-retinoic acid binds to retinoic acid receptors (RARs), which form heterodimers with retinoid X receptors (RXRs).
- **RARE Binding:** This ligand-bound RAR/RXR heterodimer then binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes.
- **Transcriptional Regulation:** This binding event modulates the transcription of genes involved in a wide array of cellular processes, including cell proliferation, differentiation, and apoptosis.

The metabolic activation and subsequent signaling cascade are depicted below:

Metabolic Activation and Signaling of 13-cis-Retiny Acetate

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Metabolic Activation and Signaling Pathway

Conclusion

The synthesis of **13-cis-retinyl acetate** can be reliably achieved through the esterification of 13-cis-retinol, followed by chromatographic purification. Its comprehensive characterization, relying on HPLC, UV-Vis, and NMR spectroscopy, is essential for confirming its structure and purity. While **13-cis-retinyl acetate** itself is primarily a storage form of vitamin A, its biological significance lies in its role as a precursor to biologically active retinoic acids, which are key regulators of gene expression and cellular function. This technical guide provides researchers and drug development professionals with the foundational knowledge for the synthesis, characterization, and biological understanding of this specific retinoid isomer.

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